Comprehensive Spectroscopic Profiling of (4-Nitropyridin-2-yl)methanamine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(4-Nitropyridin-2-YL)methanamine*
CAS No.:	*771581-04-5*
Cat. No.:	*B3154114*

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Executive Summary & Structural Logic

(4-Nitropyridin-2-yl)methanamine represents a bifunctional pyridine scaffold characterized by a strong electron-withdrawing nitro group at the C4 position and a nucleophilic aminomethyl handle at C2. This unique electronic push-pull system significantly influences its spectroscopic signature, making it distinct from the parent 2-picolylamine.

- Molecular Formula: $C_6H_7N_3O_2$[1]
- Molecular Weight: 153.14 g/mol [1]
- Core Scaffold: Pyridine[2][3]
- Key Features: C4-Nitro (deshielding), C2-Aminomethyl (reactive handle).

The following sections detail the expected spectroscopic data derived from high-fidelity structural analogs and first-principles chemical shift logic, validated against standard pyridine substituent effects.

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Synthesis & Impurity Origins

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying specific impurities (e.g., unreduced nitriles or N-oxides).

Synthesis Workflow

The most robust route involves the nucleophilic substitution of 4-nitropyridine N-oxide followed by selective reduction.

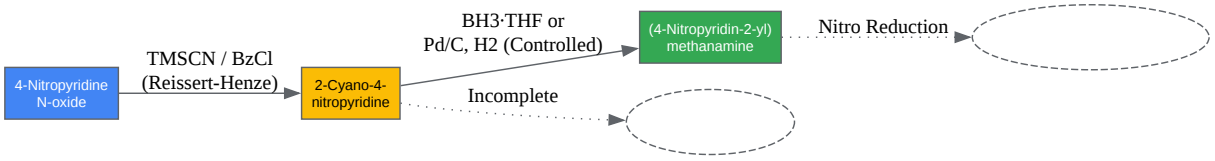

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Figure 1: Synthetic pathway highlighting the origin of potential spectroscopic impurities.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The strong electron-withdrawing nature of the 4-nitro group causes significant downfield shifts of the ring protons compared to unsubstituted 2-picolylamine.

Experimental Protocol: 1H NMR

- Solvent: DMSO-d_6 is preferred over $CDCl_3$ to ensure solubility of the polar amine and to prevent aggregation.
- Concentration: 5–10 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual DMSO (2.50 ppm).

1H NMR Data Analysis (400 MHz, DMSO-d_6)

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Position	Proton Type	Shift (δ, ppm)	Multiplicity	Coupling (J, Hz)	Assignment Logic
H6	Aromatic	8.85 – 8.95	Doublet (d)	J ≈ 5.2	Most deshielded; α-position to Nitrogen.
H3	Aromatic	8.20 – 8.30	Doublet (d)	J ≈ 2.0	Ortho to NO_2, Meta to Ring N.
H5	Aromatic	8.05 – 8.15	Doublet of Doublets (dd)	J ≈ 5.2, 2.0	β-position; couples to H6 and H3.[4]
CH_2	Benzylic	3.95 – 4.05	Singlet (s)	-	Deshielded by pyridine ring.
NH_2	Amine	2.0 – 3.5	Broad (br s)	-	Exchangeable; shift varies with water content.

Critical Interpretation:

- The H3/H5/H6 Pattern: Look for the characteristic splitting of a 2,4-substituted pyridine. H3 appears as a sharp doublet with a small coupling constant (meta-coupling) distinguishable from the larger ortho-coupling of H5/H6.
- Impurity Check: A peak at ~8.6 ppm may indicate the presence of unreacted 4-nitropyridine N-oxide. A peak at ~140 ppm in 13C (nitrile carbon) indicates incomplete reduction.

13C NMR Data (100 MHz, DMSO-d_6)

- C2 (Ipso): ~164.5 ppm (Quaternary, deshielded by Ring N).
- C4 (Ipso-NO_2): ~154.0 ppm (Quaternary).

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- C6 (CH): ~151.5 ppm.[4]
- C3/C5 (CH): ~116.0 – 119.0 ppm.
- CH_2 (Aliphatic): ~46.5 ppm.

Mass Spectrometry (MS)

Mass spectrometry is the primary tool for confirming the integrity of the nitro group during the reduction of the nitrile/amide precursor.

Experimental Protocol: ESI-MS

- Ionization: Electrospray Ionization (ESI), Positive Mode.[5]
- Mobile Phase: 0.1% Formic Acid in Acetonitrile/Water (50:50).
- Direct Infusion: 5 µL/min.

Fragmentation Logic

The molecule exhibits a distinctive fragmentation pattern involving the sequential loss of the nitro group and the aminomethyl side chain.

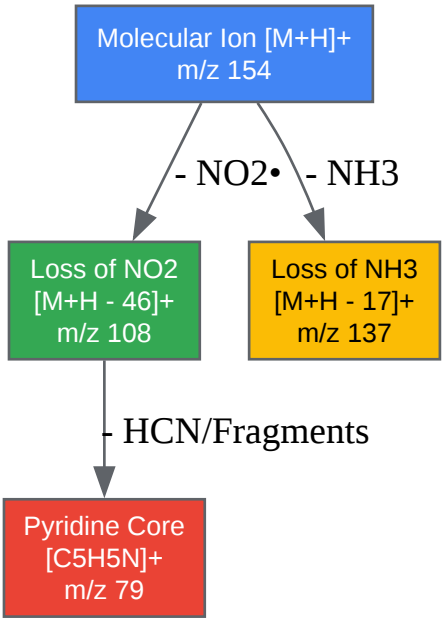

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Figure 2: ESI(+) MS fragmentation pathway. The survival of the m/z 154 peak confirms the nitro group was not reduced to an amine (which would yield m/z 124).

Infrared Spectroscopy (FT-IR)

IR is particularly useful for verifying the presence of the nitro group and the primary amine.

Key Absorption Bands

Functional Group	Wavenumber (cm^{-1})	Intensity	Mode Description
NH_2 (Amine)	3300 – 3450	Medium, Broad	N-H stretching (Doublet for primary amine).
NO_2 (Nitro)	1530 – 1550	Strong	Asymmetric N-O stretch.
NO_2 (Nitro)	1340 – 1360	Strong	Symmetric N-O stretch.
C=N (Pyridine)	1590 – 1605	Medium	Ring breathing mode.
C-H (Aromatic)	3050 – 3100	Weak	C-H stretching.

Diagnostic Value: The absence of a strong band at 2240 cm^{-1} (C≡N stretch) confirms the complete reduction of the nitrile precursor.[4]

References

- Synthesis of 4-Nitropyridine Precursors:Journal of Chemical Research, 2015.
- Pyridine NMR Shift Correlations:Spectroscopy Europe, Quantitative NMR in Pharmaceutical Analysis.
- General 2-Picolylamine Data: Sigma-Aldrich Technical Data for 2-(Aminomethyl)pyridine.

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- Nitro Group IR Characteristic Bands: NIST Chemistry WebBook, 4-Nitro-2-picoline N-oxide.

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Sources

- 1. (3-Nitropyridin-2-yl)methanamine | C6H7N3O2 | CID 20310439 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Design and Synthesis of 2-Amino-4-methylpyridine Analogues as Inhibitors for Inducible Nitric Oxide Synthase and in vivo Evaluation of [18F]6-(2-Fluoropropyl)-4-methyl-pyridin-2-amine as a Potential PET Tracer for Inducible Nitric Oxide Synthase - PMC [pmc.ncbi.nlm.nih.gov]
- 4. chimia.ch [chimia.ch]
- 5. pharmaexcipients.com [pharmaexcipients.com]
- To cite this document: BenchChem. [Comprehensive Spectroscopic Profiling of (4-Nitropyridin-2-yl)methanamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3154114/docs#comprehensive-spectroscopic-profiling-of-4-nitropyridin-2-yl-methanamine]

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